

A Technical Guide to Sodium DL-Lactate-d3 for Research Applications

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Compound of Interest

Compound Name: Sodium DL-Lactate-d3

Cat. No.: B12420266

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial suppliers of **Sodium DL-Lactate-d3**, a crucial isotopically labeled compound for research in metabolism, drug development, and diagnostics. This document outlines the technical specifications from various suppliers, details experimental protocols for its use, and visualizes key metabolic and signaling pathways.

Commercial Suppliers of Sodium DL-Lactate-d3

The following tables summarize the product offerings for **Sodium DL-Lactate-d3** from prominent commercial suppliers. This information is intended to facilitate the selection of the most suitable product for specific research needs.

Table 1: General Product Specifications

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Santa Cruz Biotechnology	1219802-24-0	C ₃ H ₂ D ₃ NaO ₃	115.08
Sigma-Aldrich	285979-84-2 (L-form)	C ₃ H ₂ D ₃ NaO ₃	115.08
Cambridge Isotope Laboratories, Inc.	285979-84-2 (L-form)	CD ₃ CH(OH)COONa	115.08
LGC Standards	1219802-24-0	C ₃ H ₂ D ₃ NaO ₃	115.08
Clearsynth	1219802-24-0	C ₃ H ₂ D ₃ NaO ₃	115.08
CymitQuimica	1219802-24-0	C ₃ H ₂ D ₃ NaO ₃	115.08
CP Lab Safety	1219802-24-0	C ₃ H ₂ D ₃ NaO ₃	115.08

Table 2: Purity, Formulation, and Availability

Supplier	Isotopic Purity	Chemical Purity	Formulation	Available Pack Sizes
Santa Cruz Biotechnology	Not specified	Not specified	Solid	Inquire
Sigma-Aldrich	≥98 atom % D	≥98% (CP), ≥98% (Chiral Purity, HPLC)	45-55% (w/w) in H ₂ O	1 g
Cambridge Isotope Laboratories, Inc.	98% ^[1]	98%	20% w/w in water ^[2]	0.1 g, 0.25 g
LGC Standards	Not specified	Not specified	60% w/w in H ₂ O	10 mg, 100 mg
Clearsynth	Not specified	Not specified	Inquire	Inquire
CymitQuimica	Not specified	Not specified	60% w/w in H ₂ O	Inquire
CP Lab Safety	Not specified	60% w/w in H ₂ O	Solution	10 mg ^[3]

Experimental Protocols

The primary application of **Sodium DL-Lactate-d3** is as a tracer in metabolic studies to elucidate the kinetics of lactate metabolism. Below are detailed methodologies for a typical in vitro cell culture experiment to trace the metabolic fate of lactate.

Protocol 1: Metabolic Flux Analysis of Lactate in Cultured Cells

This protocol outlines the steps for tracing the incorporation of deuterium-labeled lactate into intracellular metabolites using mass spectrometry.

Materials:

- **Sodium DL-Lactate-d3**
- Cell culture medium (glucose-free, lactate-free)
- Dialyzed Fetal Bovine Serum (dFBS)
- Cultured cells of interest (e.g., cancer cell line, primary neurons)
- 6-well cell culture plates
- Phosphate Buffered Saline (PBS), ice-cold
- 80% Methanol, ice-cold
- Cell scraper
- Microcentrifuge tubes
- Centrifuge
- Liquid chromatography-mass spectrometry (LC-MS) system

Methodology:

- Cell Seeding: Plate cells in 6-well plates at a density that will result in approximately 80% confluency at the time of the experiment. Culture overnight in standard complete medium.
- Preparation of Labeling Medium: Prepare the experimental medium by supplementing glucose-free, lactate-free medium with dialyzed FBS, glucose at the desired concentration, and **Sodium DL-Lactate-d3**. The final concentration of the labeled lactate will depend on the specific experimental goals but is typically in the range of 1-10 mM.
- Isotope Labeling:
 - Aspirate the standard culture medium from the cells.
 - Wash the cells once with pre-warmed PBS.
 - Add 2 mL of the pre-warmed labeling medium to each well.
 - Incubate the cells for a time course (e.g., 0, 1, 4, 8, 24 hours) to monitor the dynamics of lactate incorporation into downstream metabolites.
- Metabolite Extraction:
 - At each time point, place the culture plate on ice and aspirate the labeling medium.
 - Immediately wash the cells twice with ice-cold PBS.
 - Add 1 mL of ice-cold 80% methanol to each well.
 - Scrape the cells from the plate and transfer the cell lysate to a pre-chilled microcentrifuge tube.
 - Vortex the tubes vigorously for 30 seconds.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet cellular debris.
- Sample Analysis:
 - Transfer the supernatant containing the extracted metabolites to a new tube.

- Dry the metabolite extract under a stream of nitrogen or using a vacuum concentrator.
- Reconstitute the dried metabolites in a suitable solvent for LC-MS analysis.
- Analyze the samples by LC-MS to identify and quantify the mass isotopologues of metabolites downstream of lactate, such as pyruvate, citrate, and other TCA cycle intermediates.

Signaling Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key pathways and experimental workflows relevant to the use of **Sodium DL-Lactate-d3**.

Core Lactate Metabolism Pathway
Metabolic Flux Analysis Workflow
Key Lactate Signaling Pathways

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References

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